

MBM-17: A Comparative Analysis of Kinase Selectivity

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Compound of Interest

Compound Name: MBM-17

Cat. No.: B15566027

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the kinase selectivity profile of **MBM-17**, a potent inhibitor of NIMA-related kinase 2 (Nek2). Due to the limited availability of a comprehensive kinome scan for **MBM-17** in the public domain, this analysis leverages the selectivity data of its close and more potent analogue, MBM-55, as a surrogate. Both **MBM-17** and MBM-55 belong to the imidazo[1,2-a]pyridine scaffold and were developed as highly potent ATP-competitive inhibitors of Nek2.[1] **MBM-17** has a reported IC₅₀ of 3 nM against Nek2.[2]

Kinase Selectivity Profile

The selectivity of a kinase inhibitor across the human kinome is a critical factor in assessing its potential for off-target effects and therapeutic window. The available data for MBM-55 reveals a high degree of selectivity for Nek2, with some off-target activity observed against a limited panel of other kinases.

Quantitative Data Summary

The following table summarizes the in vitro inhibitory activity of MBM-55 against a panel of 11 kinases. This data highlights its potent activity against Nek2 and notable inhibition of RSK1 and

DYRK1a.

Kinase Target	MBM-55 IC50 (nM)
Nek2	1.0
RSK1	5.4
DYRK1a	6.5
ABL	20
CHK1	57
GSK-3 β	91
CDK2	370
CDK4	441
AKT1	608
Aurora A	5300
PI3K α	6226
MAPKAPK2	>10000
p38 α	>10000

Data sourced from the Chemical Probes Portal and Xi et al., Eur J Med Chem, 2017.[1][3]

Experimental Protocols

The determination of the kinase selectivity profile is crucial for the preclinical evaluation of any inhibitor. The following section outlines the general methodology used for assessing the in vitro potency of compounds like MBM-55.

In Vitro Kinase Inhibition Assay (HTRF® KinEASE™-STK)

The IC50 values for MBM-55 were determined using a Homogeneous Time-Resolved Fluorescence (HTRF) based assay, specifically the HTRF® KinEASE™-STK (Serine/Threonine

Kinase) assay.[3] This assay format is a semi-universal biochemical platform for studying kinase activity.

Principle: The assay measures the phosphorylation of a biotinylated substrate by the kinase. The detection is achieved using a europium cryptate-labeled anti-phospho-serine/threonine antibody and streptavidin-XL665. When the substrate is phosphorylated, the binding of the antibody and streptavidin to the same molecule brings the europium cryptate donor and the XL665 acceptor into close proximity, resulting in a FRET signal that is proportional to the extent of substrate phosphorylation.

General Protocol:

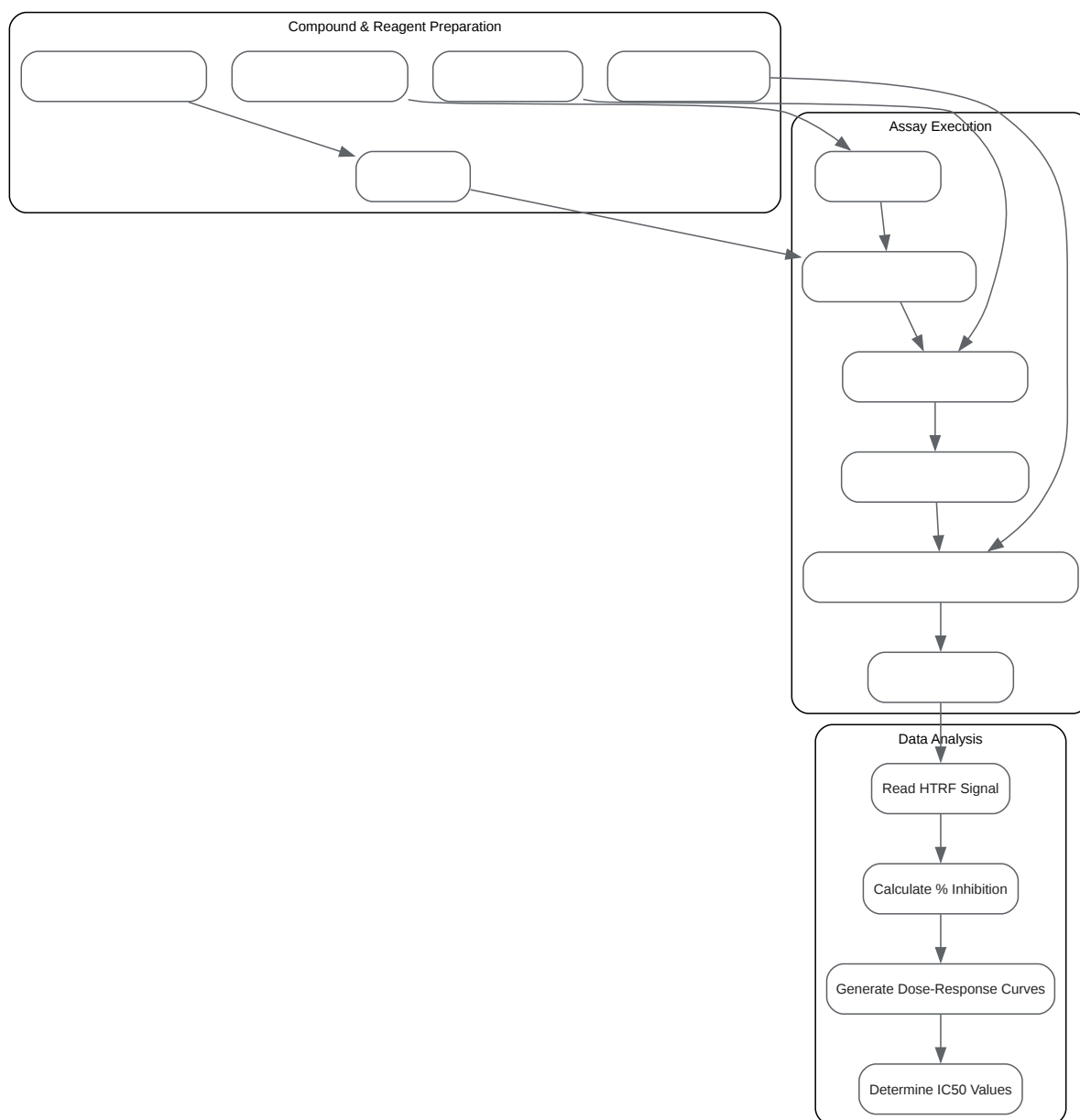
- Kinase Reaction:
 - The kinase enzyme is incubated with the test compound (MBM-55 at various concentrations) and a biotinylated peptide substrate in an enzymatic buffer.
 - The reaction is initiated by the addition of ATP.
 - The reaction mixture is incubated at room temperature to allow for substrate phosphorylation. The incubation time is dependent on the specific kinase's activity.
- Detection:
 - The kinase reaction is stopped by the addition of a detection buffer containing EDTA.
 - A premixed solution of europium cryptate-labeled anti-phospho-serine/threonine antibody and streptavidin-XL665 is added to the wells.
 - The plate is incubated for 1 hour at room temperature to allow for the detection reagents to bind to the phosphorylated substrate.
- Data Acquisition:
 - The HTRF signal is read on a compatible plate reader, measuring the fluorescence emission at two different wavelengths.

- The ratio of the acceptor and donor emission signals is calculated and used to determine the level of kinase inhibition.
- IC50 values are calculated by fitting the dose-response data to a sigmoidal curve.

Signaling Pathway Visualizations

The following diagrams illustrate the signaling pathways of the primary target of **MBM-17** (Nek2) and its identified off-targets (RSK1 and DYRK1a), as well as the experimental workflow for determining kinase selectivity.

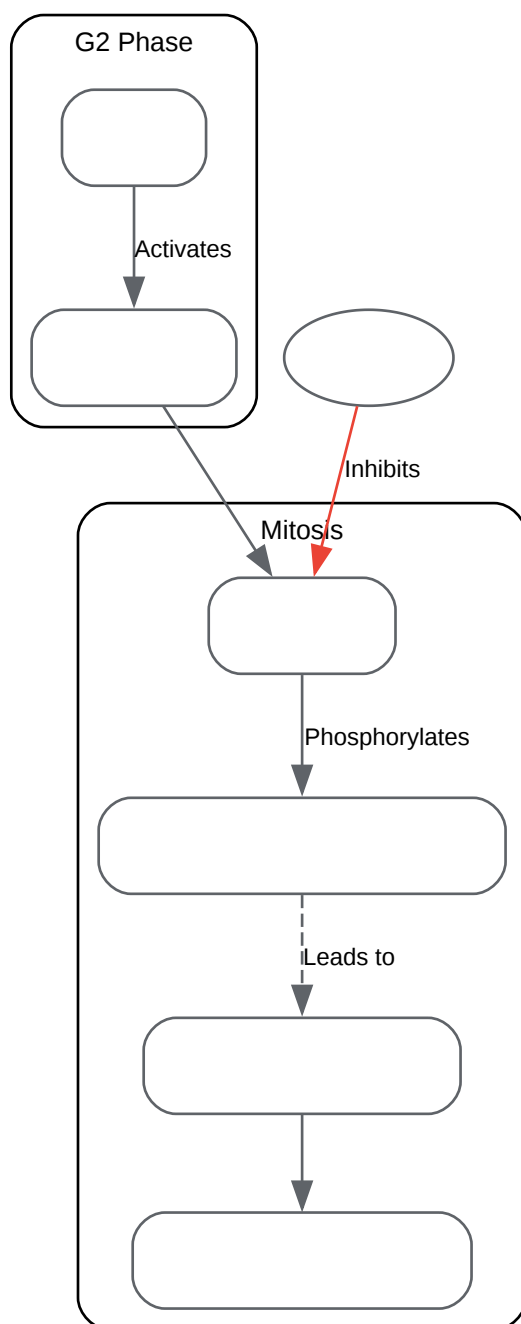
Experimental Workflow: Kinase Selectivity Profiling



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Caption: Workflow for determining kinase selectivity using an in vitro assay.

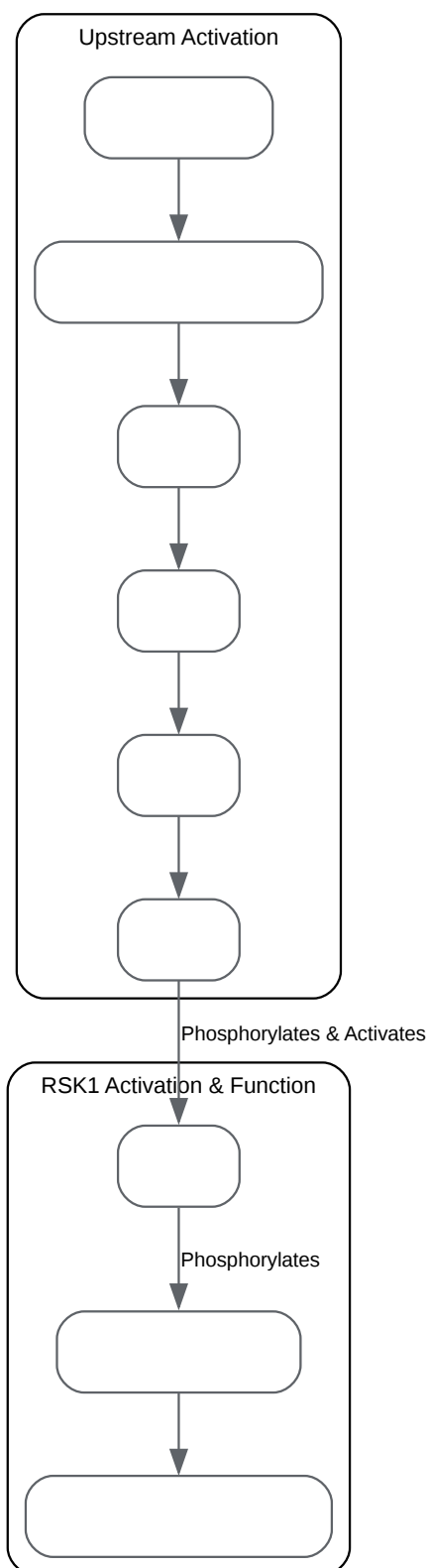
Nek2 Signaling Pathway in Mitosis



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Caption: **MBM-17** inhibits Nek2, a key regulator of centrosome separation in mitosis.

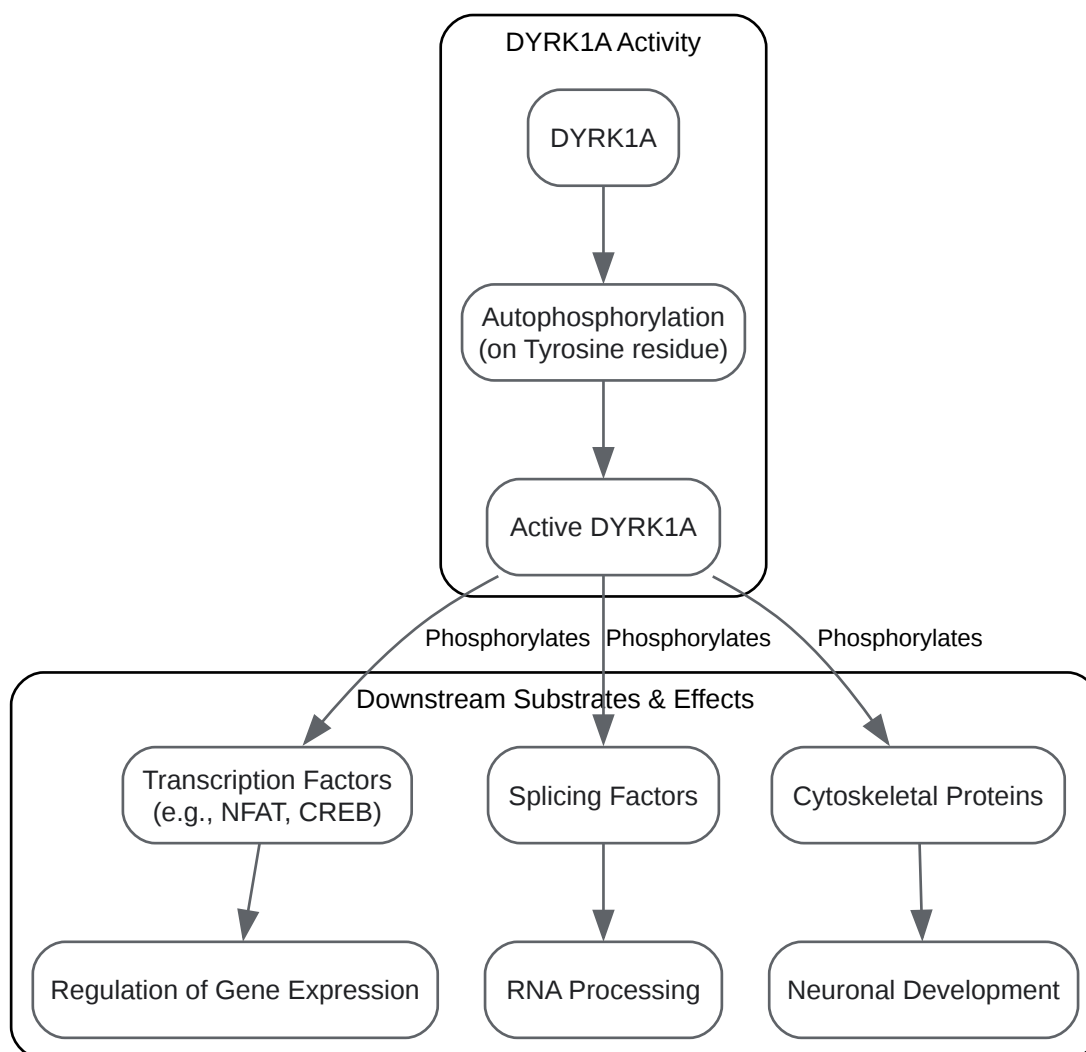
RSK1 Signaling Pathway



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Caption: RSK1 is a downstream effector of the Ras-MAPK signaling cascade.

DYRK1A Signaling and Substrates



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Caption: DYRK1A is a dual-specificity kinase with diverse cellular substrates.

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References

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